

Mrk-740-NC: A Technical Guide to Safety, Handling, and Experimental Use

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Compound of Interest

Compound Name: Mrk-740-NC

Cat. No.: B15584149

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and experimental application of **Mrk-740-NC**, a critical negative control compound for the PRDM9 inhibitor, MRK-740. The information is compiled from manufacturer safety data and key findings from primary research literature.

Safety and Handling

Mrk-740-NC is intended for research use only and has not been fully validated for medical applications.^[1] Standard laboratory safety protocols should be strictly followed when handling this compound.

1.1 Material Safety Data Summary

Property	Value	Source
Form	Powder	Sigma-Aldrich
Color	White to beige	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich
Storage Class	11 - Combustible Solids	Sigma-Aldrich
WGK (Water Hazard Class)	WGK 3	Sigma-Aldrich
Flash Point	Not applicable	Sigma-Aldrich

1.2 Handling Recommendations

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and gloves.
- **Ventilation:** Handle in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.
- **Spills:** In case of a spill, avoid generating dust. Clean up spills promptly using appropriate absorbent materials and dispose of waste in accordance with local regulations.
- **Fire:** While not highly flammable, use standard fire-extinguishing media such as carbon dioxide, dry chemical powder, or appropriate foam.

Physicochemical Properties

A clear understanding of the physicochemical properties of **Mrk-740-NC** is essential for its effective use in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₁ N ₅ O ₃	MedChemExpress[1]
Molecular Weight	449.55 g/mol	MedChemExpress[1]
CAS Number	2421146-31-6	MedChemExpress[1]
Purity	≥98% (HPLC)	Sigma-Aldrich
Solubility	DMSO: 2 mg/mL, clear	Sigma-Aldrich
InChI Key	OACWMVMQWRVMAF-UHFFFAOYSA-N	Sigma-Aldrich
SMILES String	CN1CCN(C2=NC(C3=CC(OC)=CC(OC)=C3)=NO2)CC14CCN(C5=CC=CC=C5)CC4	Sigma-Aldrich

Biological Activity and Mechanism of Action

Mrk-740-NC serves as a negative control for its active analogue, MRK-740, a potent and selective inhibitor of the histone methyltransferase PRDM9.[2] PRDM9 is a key enzyme involved in the trimethylation of histone H3 on lysine 4 (H3K4me3) and is crucial for meiotic recombination.

Mrk-740-NC was specifically designed to be inactive against PRDM9. This is achieved by replacing the methyl pyridine moiety of the active compound, MRK-740, with a phenyl group.[1] Consequently, **Mrk-740-NC** shows no significant inhibitory activity against PRDM7 and PRDM9.[1] Its primary utility in research is to help differentiate the biological effects of PRDM9 inhibition from off-target or non-specific effects of the active compound.

Experimental Data

Mrk-740-NC has been demonstrated to be inactive in both biochemical and cellular assays where its active counterpart, MRK-740, shows potent inhibition.

Table 4.1: In Vitro Inhibitory Activity

Compound	Target	IC ₅₀
MRK-740	PRDM9	80 ± 16 nM
Mrk-740-NC	PRDM9	> 100 µM
MRK-740	PRDM7	> 100 µM
Mrk-740-NC	PRDM7	No significant inhibition

Table 4.2: Cellular Activity in HEK293T Cells

Compound	Assay	IC ₅₀
MRK-740	PRDM9-dependent H3K4 trimethylation	0.8 ± 0.1 µM
Mrk-740-NC	PRDM9-dependent H3K4 trimethylation	No inhibition up to 10 µM

Experimental Protocols

The following is a summary of the experimental methodology for utilizing **Mrk-740-NC** as a negative control in a cell-based assay, as described in the primary literature.

5.1 Cellular Assay for PRDM9-Dependent H3K4 Trimethylation

This protocol is adapted from Allali-Hassani et al., Nature Communications, 2019.[3]

Objective: To assess the effect of compounds on PRDM9-mediated H3K4 trimethylation in a cellular context.

Cell Line: HEK293T cells.

Materials:

- HEK293T cells
- Plasmids: H3-GFP and PRDM9-FLAG

- Transfection reagent
- Cell culture medium and supplements
- **Mrk-740-NC** (dissolved in DMSO)
- MRK-740 (as a positive control, dissolved in DMSO)
- DMSO (as a vehicle control)
- Reagents for immunofluorescence or Western blotting (e.g., primary antibodies against H3K4me3 and GFP, secondary antibodies)
- Imaging system (e.g., IncuCyte™ ZOOM for cell growth analysis)

Procedure:

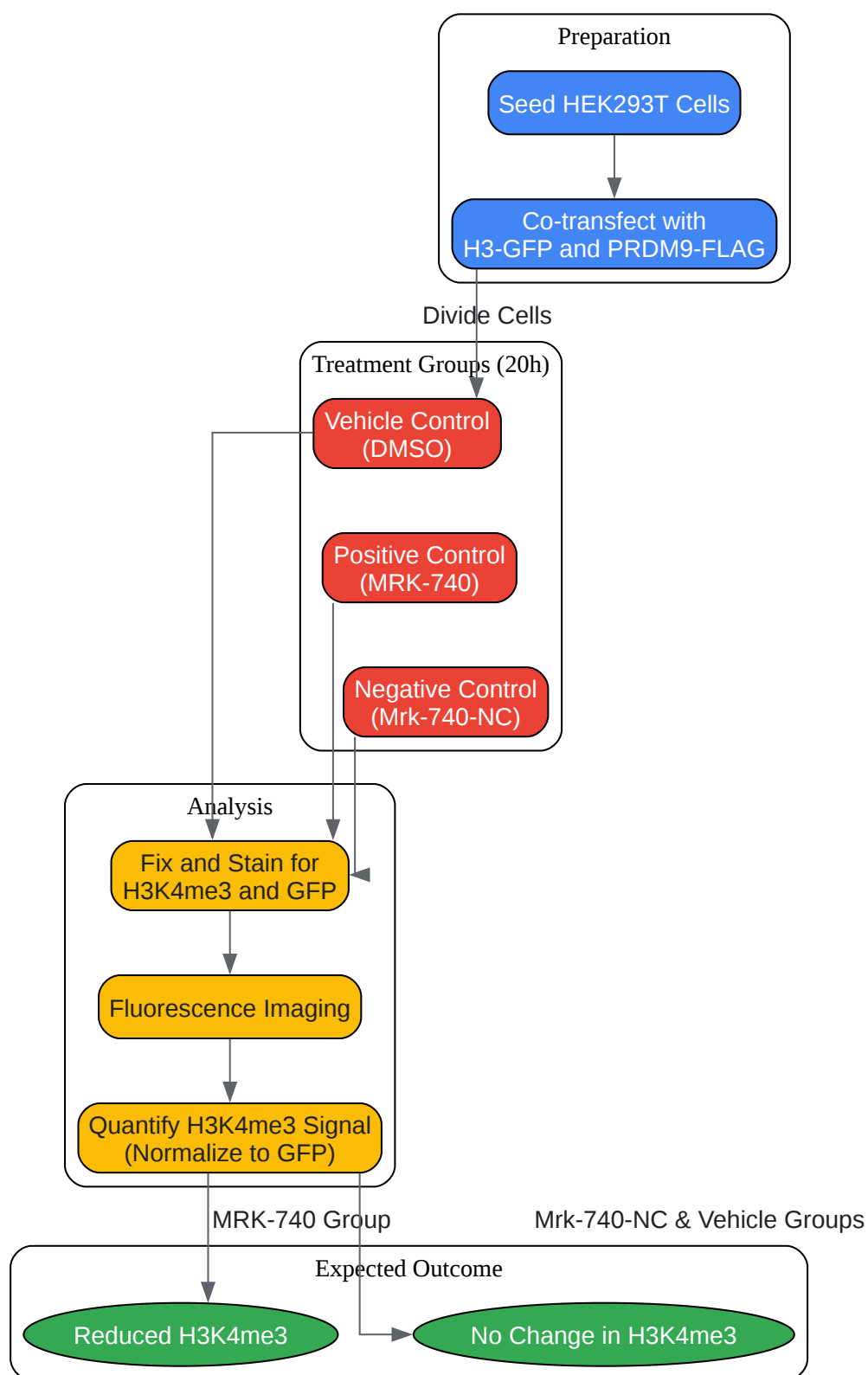
- Cell Seeding: Seed HEK293T cells in appropriate culture vessels (e.g., multi-well plates).
- Co-transfection: Co-transfect the cells with H3-GFP and PRDM9-FLAG plasmids using a suitable transfection reagent.
- Compound Treatment: After an appropriate incubation period post-transfection, treat the cells with varying concentrations of **Mrk-740-NC**. Include parallel treatments with MRK-740 as a positive control and a DMSO-only vehicle control. A recommended concentration for **Mrk-740-NC** in cellular assays is up to 10 μ M.
- Incubation: Incubate the treated cells for a specified duration (e.g., 20 hours).
- Cell Viability Assay (Optional but Recommended): To ensure that the observed effects are not due to cytotoxicity, perform a cell proliferation assay. Treat cells with the compounds for 24 hours and measure cell number. It has been shown that neither MRK-740 nor **Mrk-740-NC** significantly affect HEK293T cell growth at concentrations up to 10 μ M.[\[4\]](#)
- Analysis of H3K4 Trimethylation:
 - Immunofluorescence: Fix the cells and perform immunofluorescence staining using a primary antibody specific for H3K4me3. Use the GFP signal from the H3-GFP construct to

normalize the H3K4me3 signal.

- Western Blotting: Lyse the cells and perform Western blot analysis to detect levels of H3K4me3 and a loading control (e.g., total Histone H3 or GFP).
- Data Analysis: Quantify the H3K4me3 levels and normalize them to the control (e.g., GFP intensity). Compare the effects of **Mrk-740-NC** to the vehicle control and the active compound, MRK-740.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for using **Mrk-740-NC** as a negative control in a cell-based assay to validate the specificity of an active compound like MRK-740.



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Caption: Workflow for validating PRDM9 inhibition using **Mrk-740-NC**.

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